

Technical Guide: Physicochemical Properties and Synthesis of *tert*-Butyl 2-bromopropanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert*-Butyl 2-bromopropanoate

Cat. No.: B051003

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties and a detailed experimental protocol for the synthesis of ***tert*-Butyl 2-bromopropanoate** (CAS No. 39149-80-9). This compound serves as a crucial reactant in the synthesis of various molecules, including 3-(1-Aryl-1H-indol-5-yl)propanoic acids, which are investigated as inhibitors of cytosolic phospholipase A2 α [1].

Physicochemical Data

The physical properties of ***tert*-Butyl 2-bromopropanoate** are summarized in the table below. It is important to note that the boiling point of a substance is dependent on the ambient pressure.

Property	Value	Conditions
Molecular Formula	C ₇ H ₁₃ BrO ₂	
Molecular Weight	209.08 g/mol [2][3][4]	
Density	1.297 g/cm ³ [2]	
	1.26 g/cm ³ [1][5]	
Boiling Point	170.2 °C[2]	at 760 mmHg
	90 °C[1][5]	at 60 mmHg
	62 °C[6]	at 13 mmHg
Refractive Index	1.4380-1.4410[1][5]	
Physical Form	Clear liquid[1][7]	
Purity	>97.0% (GC)[6]	

Synthesis of tert-Butyl 2-bromopropanoate

The following section details an experimental protocol for the synthesis of **tert-Butyl 2-bromopropanoate**.

Materials and Equipment

- Pressurized reaction flask
- Dichloromethane
- 20% Potassium carbonate solution
- Water
- Anhydrous magnesium sulfate
- Rotary evaporator
- NMR spectrometer

Reagents

- Isobutene
- Dioxane
- 2-bromopropionic acid
- Concentrated sulfuric acid

Experimental Procedure

- Reaction Setup: Into a pressurized reaction flask cooled to -15 °C, condense 2.4 g (42.8 mmol) of isobutene[1].
- Addition of Reagents: To the cooled isobutene, add 6 mL of dioxane and 3.5 mL (38.9 mmol) of 2-bromopropionic acid. Stir the mixture for 5 minutes[1].
- Initiation of Reaction: Slowly warm the mixture to -10 °C and add 250 μ L of concentrated sulfuric acid dropwise. Seal the reaction vial and stir the mixture at room temperature overnight[1].
- Work-up: After the reaction is complete, open the reaction vial and pour the contents into 50 mL of dichloromethane[1].
- Purification: Wash the organic phase sequentially with 50 mL of 20% potassium carbonate solution and 50 mL of water. Dry the organic layer over anhydrous magnesium sulfate[1].
- Isolation of Product: Concentrate the dried organic phase under reduced pressure to yield tert-butyl 2-bromopropionate. A yield of 2.17 g (27%) has been reported for this procedure[1].
- Characterization: The product can be characterized by ^1H NMR spectroscopy. The expected peaks in CDCl_3 are: δ 4.31 (1H, q, $J=7.1\text{Hz}$), 1.81 (3H, d, $J=7.1\text{Hz}$), 1.52 (9H, s)[1].

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **tert-Butyl 2-bromopropanoate**.



[Click to download full resolution via product page](#)

Caption: Synthesis and Purification of **tert-Butyl 2-bromopropionate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-BROMOPROPIONIC ACID TERT-BUTYL ESTER | 39149-80-9 [chemicalbook.com]
- 2. 2-Bromopropionic acid tert-butyl ester | CAS#:39149-80-9 | Chemsrce [chemsrc.com]
- 3. tert-Butyl 2-bromopropionate | C₇H₁₃BrO₂ | CID 545327 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. 39149-80-9 CAS MSDS (2-BROMOPROPIONIC ACID TERT-BUTYL ESTER) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. tert-Butyl 2-Bromopropionate | 39149-80-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. tert-Butyl 2-bromopropionate | 39149-80-9 [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Synthesis of tert-Butyl 2-bromopropionate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051003#boiling-point-and-density-of-tert-butyl-2-bromopropionate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com